

# A Technical Guide to the Optical Activity of (S)-(+)-2-Methylbutyric Anhydride

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## Compound of Interest

Compound Name: 2-Methylbutanoic anhydride

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This document provides a comprehensive technical overview of the optical activity of (S)-(+)-2-methylbutyric anhydride, a chiral reagent of significant interest in organic synthesis and pharmaceutical development. The guide details the compound's physicochemical properties, the principles behind its optical activity, standardized experimental protocols for its measurement, and its applications where chirality is a critical attribute.

## Physicochemical and Optical Properties

(S)-(+)-2-Methylbutyric anhydride is a chiral molecule distinguished by its ability to rotate plane-polarized light.<sup>[1]</sup> Its key properties are summarized below.

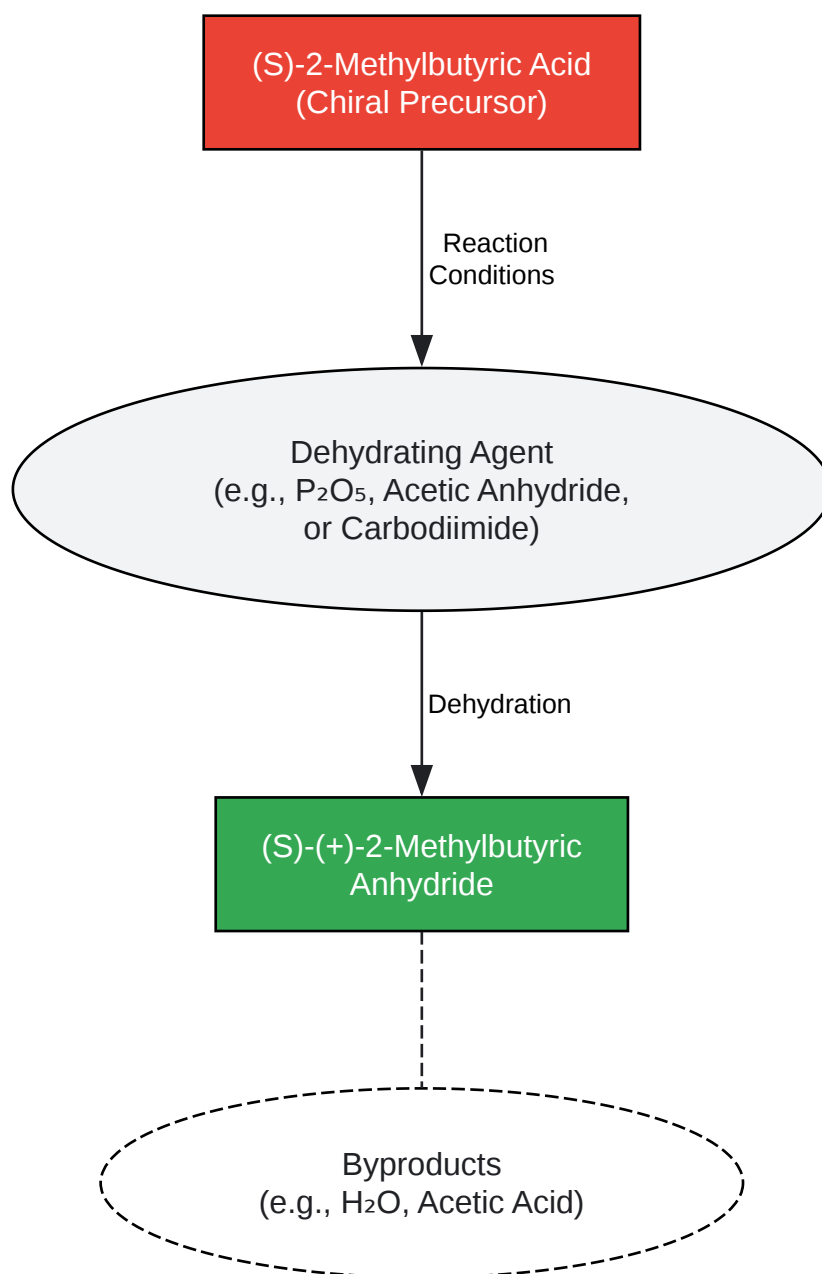
Property	Value	Reference(s)
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>3</sub>	[2][3]
Molecular Weight	186.25 g/mol	[3][4]
CAS Number	84131-91-9	[2][4]
Appearance	Colorless Liquid	[4]
Density	0.934 g/mL at 25 °C	[4]
Boiling Point	60 °C at 0.2 mmHg	[2][4]
Refractive Index	n <sub>20/D</sub> 1.418	[4]
Specific Rotation	[α] <sub>20/D</sub> +35° (neat)	[4]

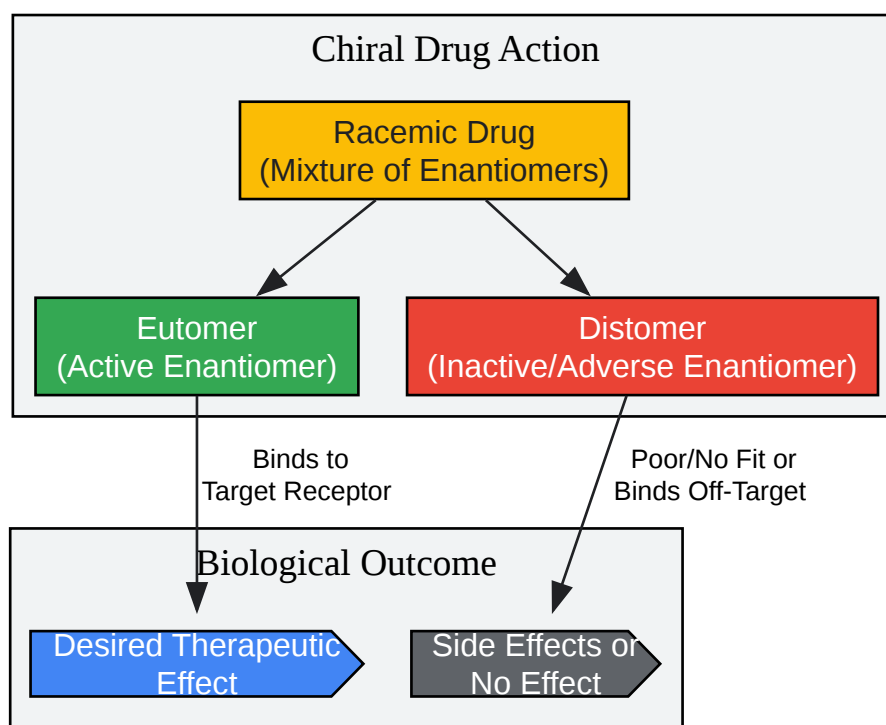
The designation "(+)" indicates that this enantiomer is dextrorotatory, meaning it rotates the plane of polarized light in a clockwise direction.[5][6] This optical activity is a direct consequence of the molecule's chiral center at the second carbon of each methylbutyryl group.

## The Principle of Optical Activity and Polarimetry

Optical activity is an intrinsic property of chiral molecules, which are molecules that are non-superimposable on their mirror images.[7] These mirror-image isomers are known as enantiomers.[8] While enantiomers share identical physical properties in an achiral environment (e.g., boiling point, density), they differ in their interaction with plane-polarized light.[9]

The measurement of optical rotation is performed using an instrument called a polarimeter. The fundamental workflow of polarimetry is illustrated below.





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